

An In-depth Technical Guide to Ethacridine Lactate Monohydrate (CAS: 6402-23-9)

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Compound of Interest

Compound Name: *Ethacridine lactate monohydrate*

Cat. No.: *B1671380*

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Abstract

Ethacridine lactate monohydrate, an acridine derivative with the CAS number 6402-23-9, is a well-established compound with a multifaceted pharmacological profile. Primarily recognized for its potent antiseptic properties, particularly against Gram-positive bacteria, it also functions as an effective agent for second-trimester pregnancy termination.[1][2] Emerging research has further identified it as an inhibitor of poly(ADP-ribose) glycohydrolase (PARG), suggesting potential applications in oncology. This technical guide provides a comprehensive overview of **ethacridine lactate monohydrate**, encompassing its chemical and physical properties, synthesis, mechanisms of action, pharmacological effects, and detailed experimental protocols. All quantitative data are presented in structured tables for ease of comparison, and key signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of its molecular interactions and applications.

Chemical and Physical Properties

Ethacridine lactate monohydrate is an aromatic organic compound that exists as a yellow crystalline powder.[3] It is sparingly soluble in water and very slightly soluble in ethanol.[4]

Property	Value	Reference(s)
CAS Number	6402-23-9	[1]
Molecular Formula	$C_{15}H_{15}N_3O \cdot C_3H_6O_3 \cdot H_2O$	[5]
Molecular Weight	361.39 g/mol	[5]
Appearance	Yellow crystalline powder	[3]
Melting Point	226 °C	[2]
Solubility	Sparingly soluble in water, very slightly soluble in ethanol (96 per cent)	[4]
Storage Temperature	Store at < -15°C	[6]

Synthesis

The industrial synthesis of **ethacridine lactate monohydrate** has been described in patent literature. A common method involves the reduction of an intermediate, 2-ethoxy-6-nitro-9-aminoacridine, in the presence of a reducing agent and lactic acid.

Experimental Protocol: Synthesis of Ethacridine Lactate

This protocol is adapted from a patented preparation process.[7]

Materials:

- 2-ethoxy-6-nitro-9-aminoacridine
- Zinc powder (reducing agent)
- 90% Lactic acid
- Ethanol
- Nitrogen gas

Procedure:

- In a reaction vessel, combine 2-ethoxy-6-nitro-9-aminoacridine, zinc powder, and 90% lactic acid.
- Add ethanol to the mixture.
- Heat the reaction mixture to 80°C under a nitrogen atmosphere.
- Maintain the reaction at this temperature for 5-7 hours.
- After the reaction is complete, filter the hot solution.
- Allow the filtrate to cool to room temperature to precipitate the ethacridine lactate as a bright yellow solid.
- Collect the solid by filtration.

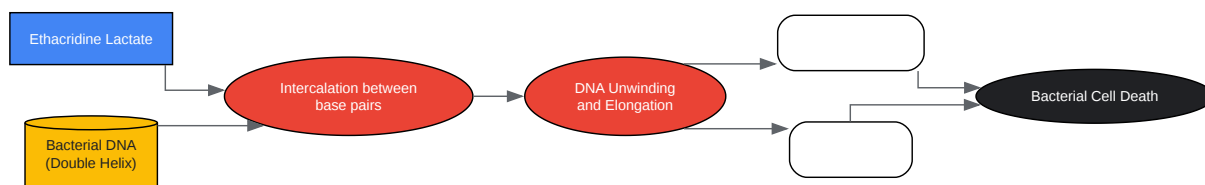
Note: The patent describes variations in the molar ratios and reaction times that can be optimized to improve yield and purity.^[7]

Mechanism of Action and Signaling Pathways

Ethacridine lactate monohydrate exerts its biological effects through multiple mechanisms of action.

Antibacterial Activity: DNA Intercalation

The primary antibacterial mechanism of ethacridine lactate involves the intercalation of its planar acridine ring system between the base pairs of bacterial DNA.^[8] This insertion disrupts the normal helical structure of DNA, leading to unwinding and elongation of the molecule.^[8] Consequently, critical cellular processes such as DNA replication and transcription are inhibited, ultimately resulting in bacterial cell death.^[8] This mechanism is particularly effective against Gram-positive bacteria.^[1]

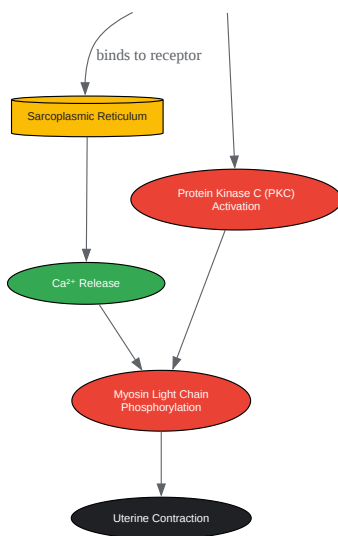
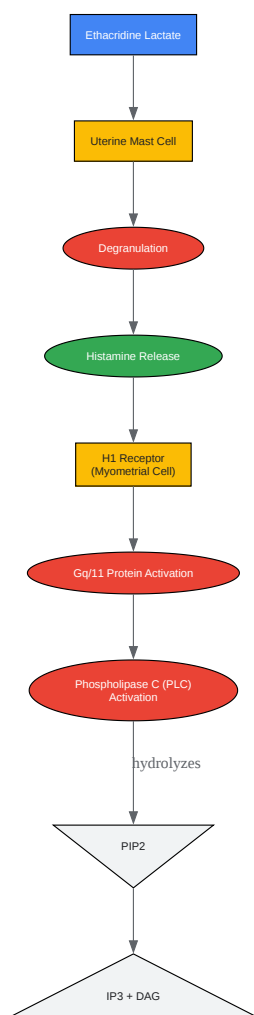


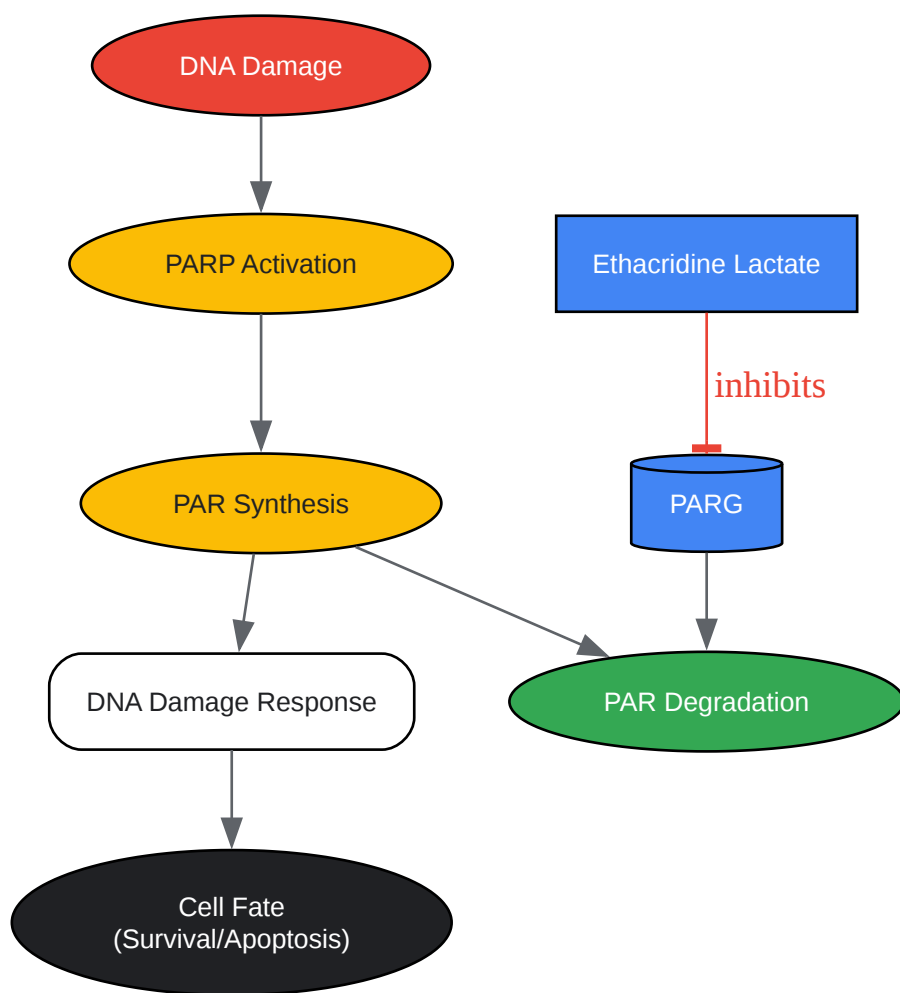
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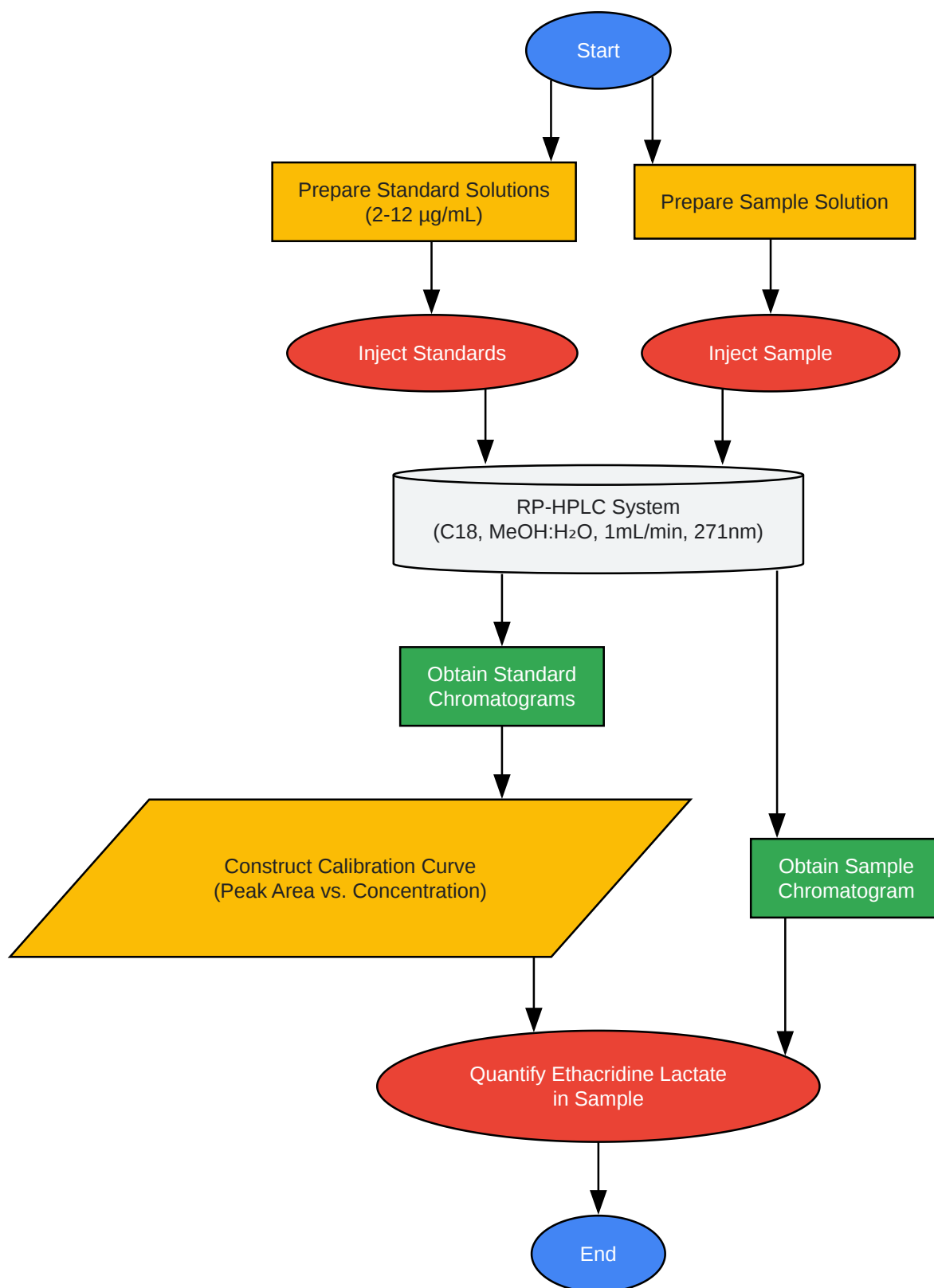
Mechanism of Antibacterial Action.

Abortifacient Activity: Uterine Mast Cell Activation

As an abortifacient, ethacridine lactate induces uterine contractions primarily through the activation of uterine mast cells.[9] This activation triggers the degranulation of mast cells and the release of inflammatory mediators, notably histamine.[9] Histamine then binds to H1 receptors on myometrial smooth muscle cells, initiating a signaling cascade that leads to uterine contractions.[9]







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